

# Audience: Researchers, scientists, and drug development professionals.

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Phenanthrene-13C6

CAS No.: 1189955-53-0

Cat. No.: B1421320

[Get Quote](#)

## Introduction

Phenanthrene is a polycyclic aromatic hydrocarbon (PAH) formed from the incomplete combustion of organic materials.[1][2] Due to the carcinogenic and mutagenic properties of some PAHs, it is crucial to have sensitive and accurate analytical methods for their detection.[3] High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (HPLC-MS/MS) is a powerful technique for the analysis of PAHs, offering high sensitivity and selectivity.[1][4]

This application note details a protocol for the quantitative analysis of phenanthrene in various matrices using HPLC-MS/MS. The method employs Phenanthrene-<sup>13</sup>C<sub>6</sub> as an internal standard for accurate quantification through isotope dilution.[5][6] Phenanthrene-<sup>13</sup>C<sub>6</sub> is a stable, isotopically labeled version of phenanthrene that co-elutes with the native analyte but is distinguished by its higher mass, ensuring reliable correction for matrix effects and variations in sample preparation and instrument response.

## Experimental Protocols

## Materials and Reagents

- Standards: Phenanthrene ( $\geq 98\%$  purity), Phenanthrene- $^{13}\text{C}_6$  (99% isotopic purity)
- Solvents: Acetonitrile (LC-MS grade), Methanol (LC-MS grade), Water (LC-MS grade), Dichloromethane (HPLC grade), n-Hexane (HPLC grade)
- Reagents: Formic acid (LC-MS grade), Ammonium acetate (LC-MS grade), Solid-Phase Extraction (SPE) cartridges (e.g., C18, 500 mg, 6 mL)
- Sample Matrices: The described protocol is applicable to environmental water samples and can be adapted for other matrices like soil, sediment, or biological fluids.

## Sample Preparation: Solid-Phase Extraction (SPE)

This protocol is a general guideline for the extraction of phenanthrene from a water sample.

- Cartridge Conditioning: Condition a C18 SPE cartridge by passing 5 mL of dichloromethane, followed by 5 mL of methanol, and finally 10 mL of LC-MS grade water.<sup>[7]</sup> Ensure the cartridge does not go dry.
- Sample Loading: Spike the water sample (e.g., 500 mL) with a known concentration of Phenanthrene- $^{13}\text{C}_6$  internal standard. Pass the spiked sample through the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.
- Washing: Wash the cartridge with 10 mL of a 5% methanol in water solution to remove interfering polar compounds.
- Drying: Dry the cartridge under a gentle stream of nitrogen for 10-15 minutes.
- Elution: Elute the analytes from the cartridge with two 5 mL portions of dichloromethane.
- Solvent Exchange and Concentration: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in 1 mL of acetonitrile for HPLC-MS/MS analysis.

## HPLC-MS/MS Instrumentation and Conditions

- HPLC System: A UHPLC or HPLC system capable of binary gradient elution.
- Mass Spectrometer: A triple quadrupole mass spectrometer.

Table 1: HPLC Parameters

Parameter	Value
Column	C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 2.7 $\mu$ m)
Mobile Phase A	Water with 0.1% formic acid
Mobile Phase B	Acetonitrile with 0.1% formic acid
Gradient	Start at 50% B, increase to 95% B over 10 min, hold for 2 min, return to 50% B and equilibrate for 3 min
Flow Rate	0.4 mL/min
Column Temperature	40°C
Injection Volume	5 $\mu$ L

Table 2: Mass Spectrometry Parameters

Parameter	Value
Ionization Mode	Atmospheric Pressure Chemical Ionization (APCI) or Electrospray Ionization (ESI)
Polarity	Positive
Ion Source Temperature	400°C (APCI) / 500°C (ESI)
Dwell Time	100 ms
Scan Type	Multiple Reaction Monitoring (MRM)

## Calibration and Quantification

Prepare a series of calibration standards containing known concentrations of phenanthrene and a constant concentration of Phenanthrene-<sup>13</sup>C<sub>6</sub>. Plot the ratio of the peak area of phenanthrene to the peak area of Phenanthrene-<sup>13</sup>C<sub>6</sub> against the concentration of phenanthrene to generate a calibration curve. The concentration of phenanthrene in the samples can then be determined using this calibration curve.

## Data Presentation

The following table summarizes the MRM transitions and typical retention times for phenanthrene and its internal standard.

Table 3: Quantitative Data for Phenanthrene and Phenanthrene-<sup>13</sup>C<sub>6</sub>

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Retention Time (min)	Collision Energy (eV)
Phenanthrene	179.1	152.1	~ 8.5	25
Phenanthrene- <sup>13</sup> C <sub>6</sub>	185.1	155.1	~ 8.5	25

Note: Retention times and collision energies are instrument-dependent and may require optimization.

## Visualization

The following diagram illustrates the general workflow for the HPLC-MS/MS analysis of phenanthrene using an internal standard.



[Click to download full resolution via product page](#)

Caption: Workflow for the quantitative analysis of phenanthrene.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. A liquid chromatography/tandem mass spectrometry (LC-MS/MS) method for the determination of phenolic polycyclic aromatic hydrocarbons (OH-PAH) in urine of non-smokers and smokers - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Identification and quantification of phenanthrene ortho-quinones in human urine and their association with lipid peroxidation - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. [sciex.com](https://sciex.com) [[sciex.com](https://sciex.com)]
- 4. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 5. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- 6. [weber.hu](https://weber.hu) [[weber.hu](https://weber.hu)]
- 7. [agilent.com](https://agilent.com) [[agilent.com](https://agilent.com)]
- To cite this document: BenchChem. [Audience: Researchers, scientists, and drug development professionals.]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1421320/docs#audience-researchers-scientists-and-drug-development-professionals>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)